

Crystal Structure of 2,7-Dibromophenanthrene: A Technical Review

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Compound of Interest

Compound Name: 2,7-Dibromophenanthrene

Cat. No.: B122447

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the crystal structure of **2,7-Dibromophenanthrene**. Following a comprehensive search of available scientific literature and crystallographic databases, it must be noted that the specific crystal structure of **2,7-Dibromophenanthrene** is not publicly available at this time. Research has yielded detailed crystallographic data for the closely related derivative, **2,7-Dibromophenanthrene-9,10-dione**, as well as for other isomers of dibromophenanthrene. This guide presents the available data for these related compounds to serve as a reference point for researchers in the field.

Summary of Available Crystallographic Data

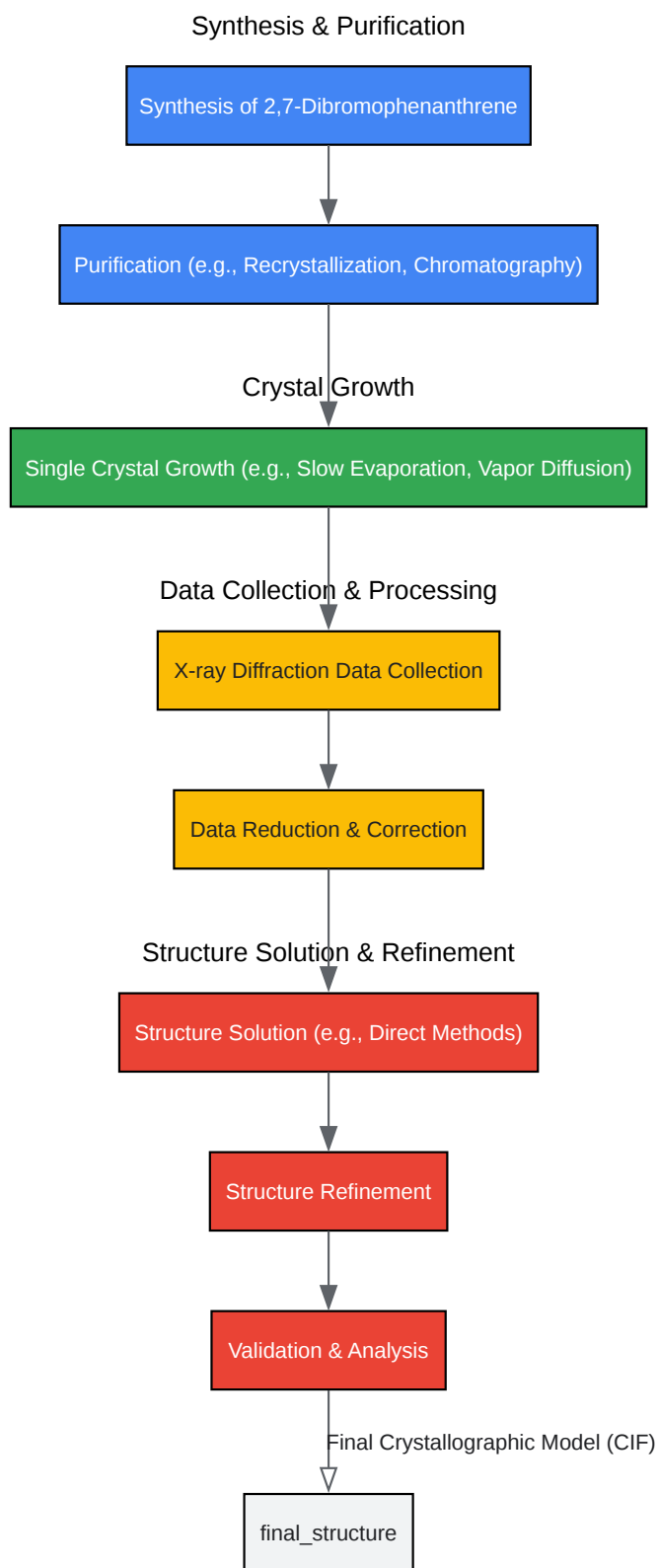
While data for **2,7-Dibromophenanthrene** is unavailable, a crystallographic information file (CIF) for **2,7-Dibromophenanthrene-9,10-dione** has been deposited in the Cambridge Crystallographic Data Centre (CCDC) with the deposition number 701642.^[1] The key crystallographic parameters for this related compound are summarized in the table below. For comparative purposes, data for the 3,6- and 4,5-isomers of dibromophenanthrene are also included.

Parameter	2,7-Dibromophenanthrene-9,10-dione	3,6-Dibromophenanthrene	4,5-Dibromophenanthrene
Chemical Formula	C ₁₄ H ₆ Br ₂ O ₂	C ₁₄ H ₈ Br ₂	C ₁₄ H ₈ Br ₂
Formula Weight	366.01	336.02	336.02
Crystal System	Monoclinic	Monoclinic	Orthorhombic
Space Group	P2 ₁ /n	P2 ₁ /c	C2cb
a (Å)	8.356(2)	12.872(3)	14.180(3)
b (Å)	13.528(3)	9.851(2)	15.110(3)
c (Å)	10.158(3)	9.176(2)	5.000(1)
α (°)	90	90	90
β (°)	108.89(3)	108.06(3)	90
γ (°)	90	90	90
Volume (Å ³)	1085.6(5)	1105.7(4)	1071.5(4)
Z	4	4	4
Density (calc) (g/cm ³)	2.239	2.018	2.083
CCDC No.	701642	143575	863248

Experimental Protocols

Detailed experimental protocols for the crystal structure determination of **2,7-Dibromophenanthrene** are not available. However, the general methodology for obtaining such data involves single-crystal X-ray diffraction. A typical workflow for such an analysis is outlined below.

General Workflow for Single-Crystal X-ray Diffraction



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A generalized workflow for determining the crystal structure of a small molecule.

Synthesis of 2,7-Dibromophenanthrene and its 9,10-dione derivative

While the crystal structure of **2,7-Dibromophenanthrene** is not reported, methods for its synthesis and the synthesis of its 9,10-dione derivative have been described in the literature.

Synthesis of 2,7-Dibromophenanthrene-9,10-dione: A common method involves the bromination of phenanthrene-9,10-dione. In a typical procedure, phenanthrene-9,10-dione is dissolved in concentrated sulfuric acid, and N-bromosuccinimide (NBS) is added. The reaction mixture is stirred at room temperature. The product is then precipitated by pouring the mixture into ice water, followed by filtration and washing. Recrystallization from a suitable solvent like DMSO can be used for purification.

Synthesis of 2,7-Dibromophenanthrene: Information regarding the direct synthesis of **2,7-Dibromophenanthrene** is less common in the searched literature. However, a plausible route could involve the reduction of the corresponding **2,7-Dibromophenanthrene-9,10-dione**.

Signaling Pathways and Logical Relationships

The primary focus of this technical guide is the crystal structure of **2,7-Dibromophenanthrene**. At present, there is no specific information available in the reviewed literature detailing its involvement in signaling pathways. The logical relationship for its structural determination follows the standard experimental workflow for chemical crystallography as depicted in the diagram above.

Conclusion

In conclusion, a definitive, publicly available crystal structure for **2,7-Dibromophenanthrene** has not been identified through extensive searches of scientific databases and literature. The crystallographic data for the related compound, **2,7-Dibromophenanthrene-9,10-dione**, is well-documented and provides a valuable reference. It is recommended that researchers interested in the precise solid-state structure of **2,7-Dibromophenanthrene** consider performing a single-crystal X-ray diffraction study on a suitably grown crystal of the compound. The synthesis routes for related compounds are established, which should facilitate the acquisition of a sample for such an analysis.

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References

- 1. 2,7-Dibromophenanthrene-9,10-dione | C₁₄H₆Br₂O₂ | CID 265843 - PubChem [pubchem.ncbi.nlm.nih.gov]
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